

In-Depth Technical Guide: Dansylamidoethyl Mercaptan

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Compound of Interest

Compound Name: *Dansylamidoethyl Mercaptan*

Cat. No.: *B014668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dansylamidoethyl Mercaptan**, a fluorescent labeling reagent. It covers its chemical identity, key properties, and applications, with a focus on its use in the detection and quantification of thiols.

Chemical Identity and Properties

Dansylamidoethyl Mercaptan, a derivative of the well-known fluorescent dye Dansyl chloride, is a valuable tool in biochemical and analytical research. Its utility stems from the reactivity of the thiol group and the fluorescent nature of the dansyl moiety.

CAS Number: 5354-61-0[1]

Synonyms:

- 2-(5-Dimethylaminonaphth-1-ylsulfonamido)ethyl Mercaptan[2]
- 5-(Dimethylamino)-N-(2-mercaptoethyl)-1-naphthalenesulfonamide[2]
- N-(2-Mercaptoethyl)-5-(dimethylamino)naphthalene-1-sulfonamide
- Dansyl Cysteamine

Chemical Structure:

Caption: Chemical structure of **Dansylamidoethyl Mercaptan**.

Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₂ S ₂	[2][3][4]
Molecular Weight	310.44 g/mol	[3]
Appearance	White to Off-White Solid	[2]
Purity	≥98%	[2]
Solubility	Chloroform, Dichloromethane, DMSO	[2]
Fluorescence Max. Abs.	335 nm	[2]
Fluorescence Max. Em.	526 nm	[2]
Molar Extinction Coeff.	4.1 x 10 ³ M ⁻¹ cm ⁻¹	[2]

Applications in Research

Dansylamidoethyl Mercaptan is primarily utilized as a fluorescent labeling reagent for the sensitive detection of molecules containing specific functional groups. Its key applications include:

- **Thiol Detection and Quantification:** The mercaptan group of the reagent can participate in disulfide exchange reactions with other thiols or be used as a standard in thiol quantification assays.
- **Labeling of Amine-Containing Molecules:** While the thiol group is reactive, the dansyl sulfonamide part of the molecule is a derivative of dansyl chloride, which is widely used for labeling primary and secondary amines.[5] This dual functionality allows for its potential use in complex labeling strategies.
- **High-Performance Liquid Chromatography (HPLC):** Due to its strong fluorescence, **Dansylamidoethyl Mercaptan** is an excellent derivatization agent for enhancing the

detection sensitivity of analytes in HPLC analysis.

Experimental Protocol: Quantification of Thiols using HPLC

This protocol provides a general framework for the derivatization of thiol-containing samples with a fluorescent agent like a dansyl derivative, followed by HPLC analysis. This is a plausible application of **Dansylamidoethyl Mercaptan** as a reference standard or labeling agent, based on established methods for thiol analysis.

Materials:

- **Dansylamidoethyl Mercaptan**
- Sample containing thiols (e.g., protein hydrolysate, cell lysate)
- Derivatization buffer (e.g., 0.1 M borate buffer, pH 9.5)
- Quenching solution (e.g., 1 M Tris-HCl, pH 7.5)
- HPLC grade acetonitrile
- HPLC grade water with 0.1% trifluoroacetic acid (TFA)
- Reversed-phase C18 HPLC column
- HPLC system with a fluorescence detector

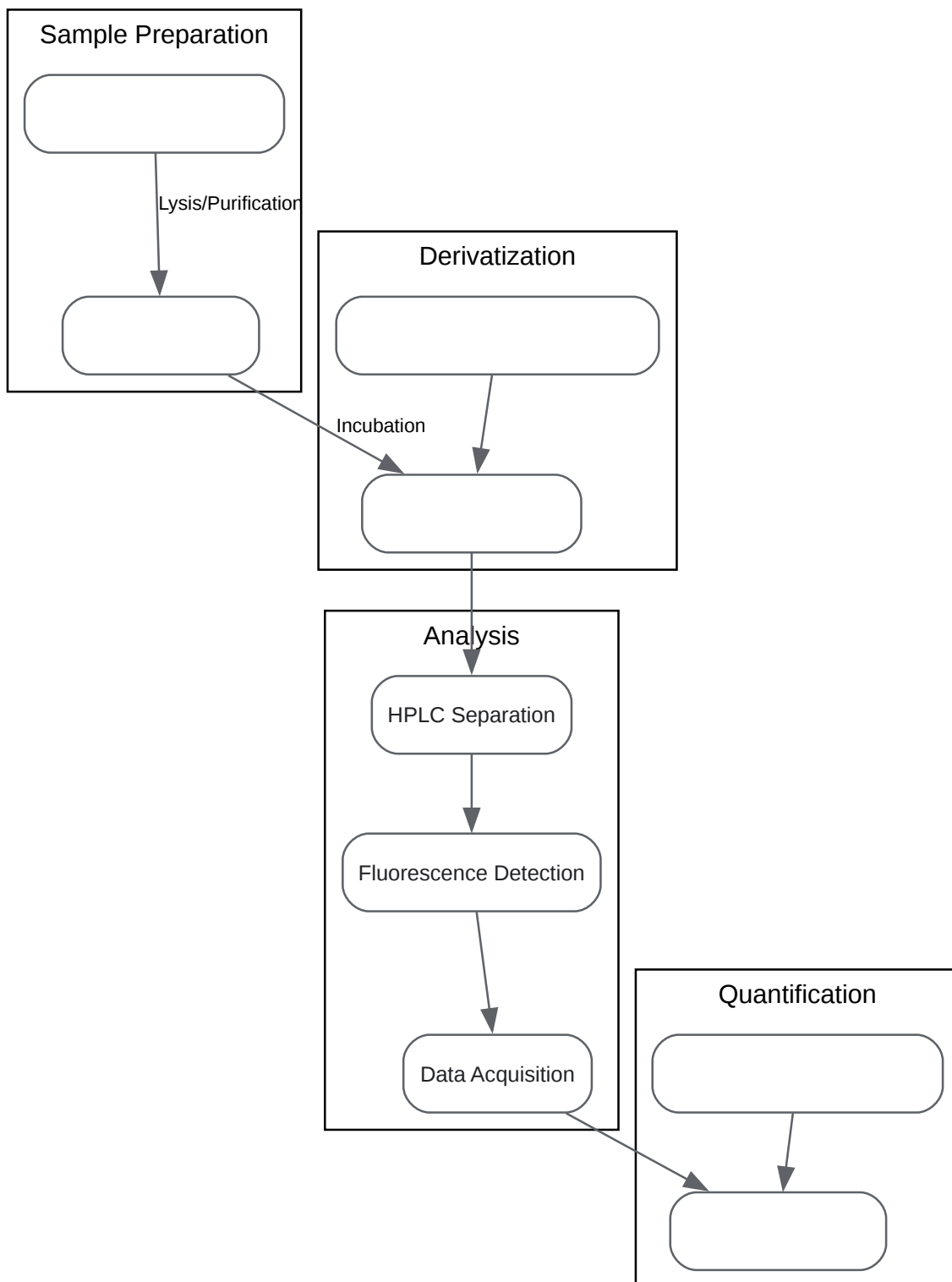
Procedure:

- Sample Preparation:
 - Prepare the thiol-containing sample in an appropriate buffer. For intracellular thiols, cell lysis and protein precipitation may be necessary.
 - Ensure the sample is free of interfering substances.
- Derivatization Reaction:

- In a microcentrifuge tube, mix 50 μL of the sample with 100 μL of a 1 mg/mL solution of the derivatizing agent (a maleimide or iodoacetamide-based dansyl derivative is typically used for labeling thiols) in the derivatization buffer. Note: **Dansylamidoethyl Mercaptan** itself would be used as a standard for comparison, not as the primary labeling agent in this context.
- Incubate the reaction mixture in the dark at room temperature for 1 hour.
- Quenching the Reaction:
 - Add 20 μL of the quenching solution to stop the derivatization reaction.
 - Vortex briefly to mix.
- HPLC Analysis:
 - Inject 20 μL of the derivatized sample into the HPLC system.
 - Mobile Phase A: HPLC grade water with 0.1% TFA.
 - Mobile Phase B: HPLC grade acetonitrile with 0.1% TFA.
 - Gradient:
 - 0-5 min: 10% B
 - 5-25 min: 10-90% B (linear gradient)
 - 25-30 min: 90% B
 - 30-35 min: 90-10% B (linear gradient)
 - 35-40 min: 10% B
 - Flow Rate: 1.0 mL/min.
 - Fluorescence Detection: Excitation at ~ 335 nm and emission at ~ 526 nm.
- Data Analysis:

- Identify the peaks corresponding to the derivatized thiols based on their retention times.
- Quantify the amount of each thiol by comparing the peak area to a standard curve generated using known concentrations of **Dansylamidoethyl Mercaptan** or other thiol standards.

Experimental Workflow: Thiol Quantification using HPLC



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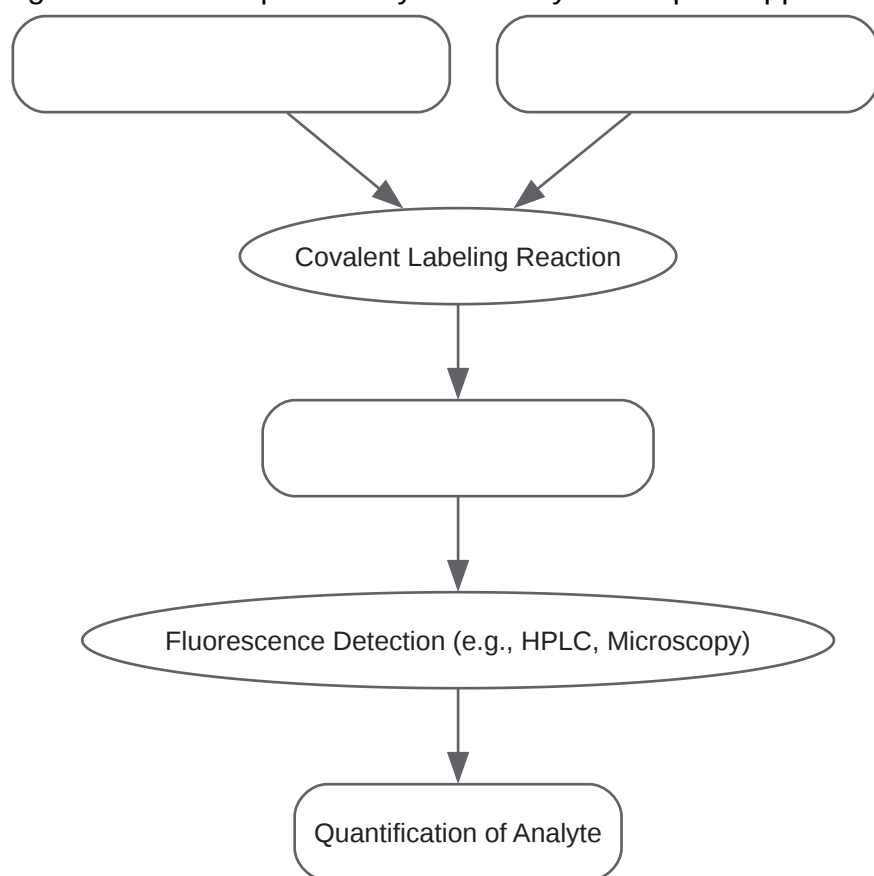
Caption: Workflow for thiol quantification by HPLC.

Signaling Pathways and Logical Relationships

Currently, there is a lack of specific information in the public domain detailing the direct involvement of **Dansylamidoethyl Mercaptan** in specific cellular signaling pathways. Its utility is primarily as an analytical tool for the detection and quantification of biomolecules, rather than as a modulator of biological activity.

The logical relationship in its application is straightforward: the presence of a reactive functional group (thiol or amine) in an analyte allows for covalent labeling with the dansyl fluorophore, enabling sensitive detection through fluorescence.

Logical Relationship of Dansylamidoethyl Mercaptan Application



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Caption: Application logic of **Dansylamidoethyl Mercaptan**.

Conclusion

Dansylamidoethyl Mercaptan is a versatile fluorescent probe with established utility in the analytical sciences. Its well-defined chemical and physical properties, coupled with its reactivity, make it a valuable reagent for the sensitive detection and quantification of thiols and other biomolecules. While its direct role in modulating signaling pathways is not documented, its application as a labeling agent provides researchers with a powerful tool to study the abundance and changes in the concentration of key biological molecules.

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